

# Essential Safety and Logistics for Handling O-Desmethylnmetoprolol-d5

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## Compound of Interest

Compound Name: O-Desmethylnmetoprolol-d5

Cat. No.: B563557

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds like **O-Desmethylnmetoprolol-d5** is paramount for both personal safety and environmental protection. This guide provides immediate, essential safety protocols and logistical plans for the operational use and disposal of this compound.

## Chemical Identifier and Hazard Information

Property	Value
Chemical Name	O-Desmethyl Metoprolol-d5
Synonyms	4-[2-Hydroxy-3-[(1-methylethyl)amino]propoxy]-benzeneethanol-d5, (±)-O-Demethylmetoprolol-d5, H 105/22-d5, SL 80-0088-d5[1]
CAS Number	1189981-81-4[1]
Molecular Formula	C <sub>14</sub> H <sub>18</sub> D <sub>5</sub> NO <sub>3</sub> [1]
Molecular Weight	258.37[1]
GHS Hazard Classification	Acute toxicity - oral 4 (H302)[2]
Signal Word	Warning[2]
Hazard Pictogram	GHS07[2]
Hazard Statement	H302: Harmful if swallowed[2]

## Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **O-Desmethylnetoprolol-d5** to ensure appropriate protective measures are in place. The following PPE is recommended as a minimum standard:

PPE Category	Item	Specification
Hand Protection	Gloves	Chemical-resistant, disposable gloves (e.g., nitrile). Change gloves immediately if contaminated, torn, or punctured.
Eye Protection	Safety Glasses	Safety glasses with side shields or safety goggles.
Skin and Body Protection	Lab Coat	A standard laboratory coat should be worn and kept fastened.
Respiratory Protection	Not generally required	Use in a well-ventilated area. If dusts or aerosols may be generated, a NIOSH-approved respirator may be necessary based on the risk assessment.

## Operational Plan: Step-by-Step Handling Procedures

### 1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verify that the product label matches the order information.
- Log the compound into the chemical inventory.

### 2. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Follow the specific storage temperature recommendations provided on the product label or Certificate of Analysis, which may include refrigeration (2-8°C) or freezing (-20°C).[3]
- Keep away from incompatible materials.

### 3. Preparation for Use:

- Work in a designated area, such as a chemical fume hood, especially when handling the solid form or preparing solutions.
- Ensure all necessary PPE is worn correctly before handling the compound.
- Have an emergency spill kit readily available.

### 4. Weighing and Solution Preparation:

- When weighing the solid material, do so in a manner that minimizes dust generation.
- If preparing solutions, add the solvent to the weighed compound slowly.
- Ensure the container is securely capped before mixing.

### 5. Post-Handling:

- Thoroughly wash hands with soap and water after handling is complete and before leaving the laboratory.[2]
- Clean and decontaminate the work area and any equipment used.

## Disposal Plan

Proper disposal of **O-Desmethylnmetoprolol-d5** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

### 1. Waste Segregation:

- Segregate **O-Desmethylnmetoprolol-d5** waste from other waste streams.

- Do not mix with incompatible chemicals.

## 2. Waste Collection:

- Collect waste in a designated, properly labeled, and sealed container.
- The label should clearly identify the contents as "**O-Desmethylnetoprolol-d5** waste" and include appropriate hazard warnings.

## 3. Disposal Route:

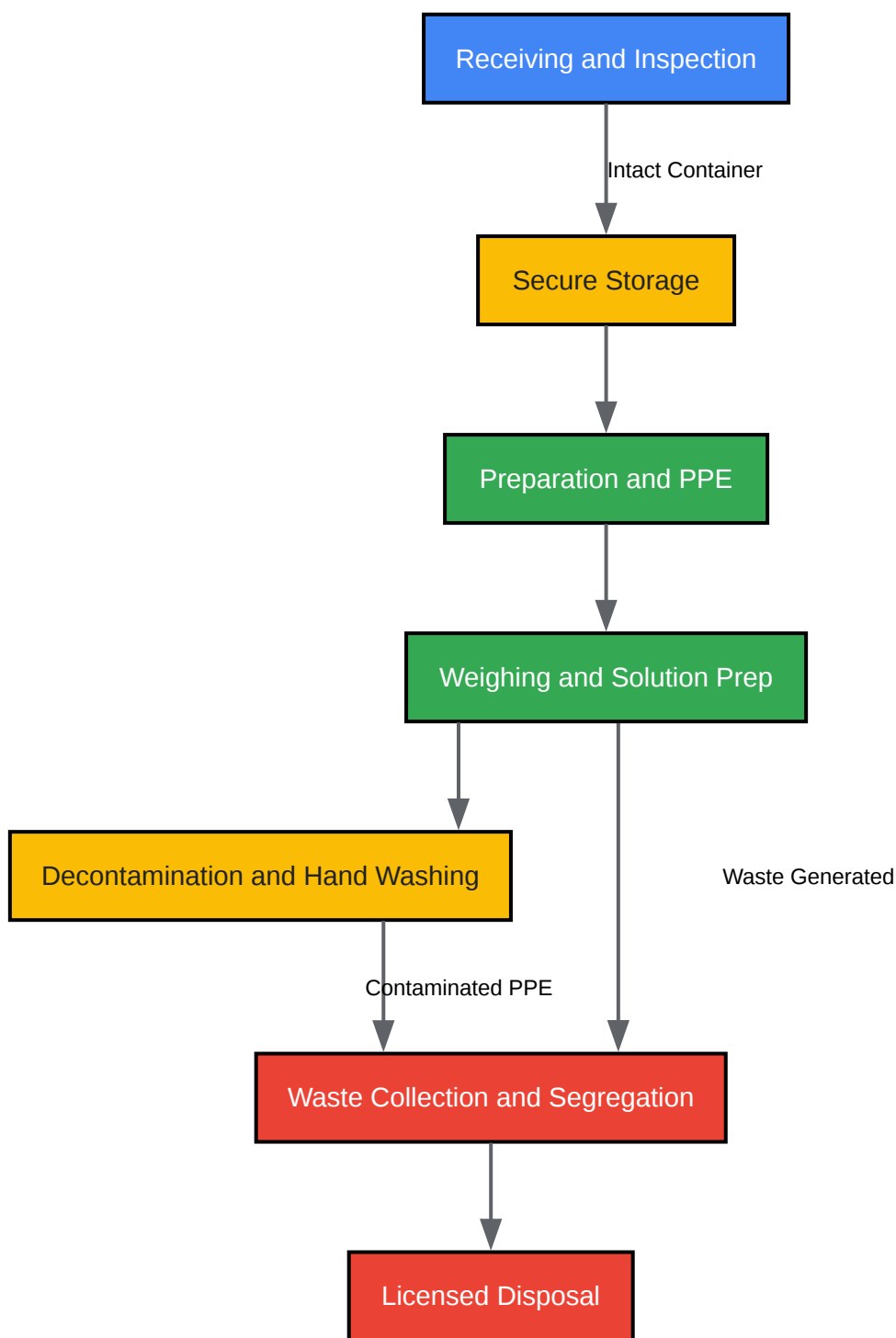
- Dispose of the chemical waste through a licensed and certified hazardous waste disposal company.
- Follow all local, regional, and national regulations for chemical waste disposal.<sup>[2]</sup>
- Do not dispose of **O-Desmethylnetoprolol-d5** down the drain or in the general trash.

## 4. Container Disposal:

- Empty containers should be rinsed three times with an appropriate solvent.
- The rinsate should be collected and disposed of as hazardous waste.
- Once decontaminated, the container can be disposed of according to institutional guidelines.

# Experimental Workflow Diagram

The following diagram illustrates the key steps for the safe handling of **O-Desmethylnetoprolol-d5**, from receiving the compound to its final disposal.



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Caption: Workflow for Safe Handling of **O-Desmethylnetoprolol-d5**.

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## References

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